

A Comparative Guide to the Properties of GdNi₃ and Alternative Intermetallic Compounds

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Compound of Interest

Compound Name: Gadolinium--nickel (1/3)

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This guide provides a cross-validation of the experimental results for the properties of the intermetallic compound GdNi₃, with a comparative analysis against alternative materials such as GdFe₃ and GdCo₃. The information is tailored for researchers, scientists, and professionals in drug development who require an objective comparison of material performance supported by experimental data.

Data Presentation

The following tables summarize the key quantitative data for GdNi₃ and its alternatives, focusing on their magnetic and magnetocaloric properties.

Table 1: Magnetic Properties of GdNi₃ and Alternative Compounds

Compound	Crystal Structure	Ordering Temperature (TC/TN) (K)	Magnetic Transition Type
GdNi ₃	Rhombohedral PuNi ₃ -type	~115	Ferromagnetic
GdFe ₃	Rhombohedral PuNi ₃ -type	~745 ^[1]	Ferrimagnetic ^{[1][2]}
GdCo ₃	Rhombohedral PuNi ₃ -type	~619	Ferrimagnetic
Gd ₃ Ni	Orthorhombic Fe ₃ C-type	99 ^[3]	Antiferromagnetic ^[3]
Gd ₃ Co	Orthorhombic Fe ₃ C-type	128	Antiferromagnetic

Table 2: Magnetocaloric Properties of GdNi₃ and Alternative Compounds

Compound	Maximum Isothermal Entropy Change (- ΔS_M) (J/kg·K)	Adiabatic Temperature Change (ΔT_{ad}) (K)	Refrigerant Capacity (RC) (J/kg)	Magnetic Field Change (T)
GdNi ₃	Data not available in search results	Data not available in search results	Data not available in search results	-
GdFe ₃	~1.1 (calculated) [1][2]	~0.82 (calculated)[1][2]	~21.2 (calculated)[2]	4[1][2]
GdCo ₃ B ₂	11.6[4]	6.4[4]	-	7[4]
Gd ₃ Ni	18.5[3]	-	-	5
Gd ₃ Co	11.0	-	-	5
GdInO ₃	17.53[5]	-	196.38[5]	7[5]
Gd(OH)CO ₃	66.4	-	-	7
Gd _{0.5} Er _{0.5} CrO ₃	16.74	-	375.94	5

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

Magnetocaloric Effect Measurement

The magnetocaloric effect, quantified by the isothermal magnetic entropy change (- ΔS_M) and the adiabatic temperature change (ΔT_{ad}), is a key indicator of a material's potential for magnetic refrigeration.

Methodology:

- **Isothermal Magnetization Measurements:** The magnetic entropy change is indirectly determined from isothermal magnetization curves (M vs. H) measured at various temperatures around the material's ordering temperature.

- **Maxwell's Relation:** The entropy change is calculated by applying the Maxwell relation to the magnetization data.
- **Adiabatic Temperature Change:** Direct measurements of the temperature change of the sample under the application or removal of a magnetic field in adiabatic conditions are performed using specialized calorimeters. Alternatively, it can be calculated from heat capacity and magnetization data.

Specific Heat Measurement

Specific heat capacity (C_p) is crucial for understanding the thermal behavior of materials and for calculating the refrigerant capacity.

Methodology:

- **Calorimetry:** The specific heat is typically measured using a calorimeter. A common technique is the relaxation method, where a small heat pulse is applied to the sample and the subsequent temperature relaxation is measured.
- **Differential Scanning Calorimetry (DSC):** DSC can also be used to measure the heat flow to a sample compared to a reference as a function of temperature, from which the specific heat can be derived.

Magnetic Susceptibility Measurement

Magnetic susceptibility (χ) provides information about the magnetic nature of a material and its response to an applied magnetic field.

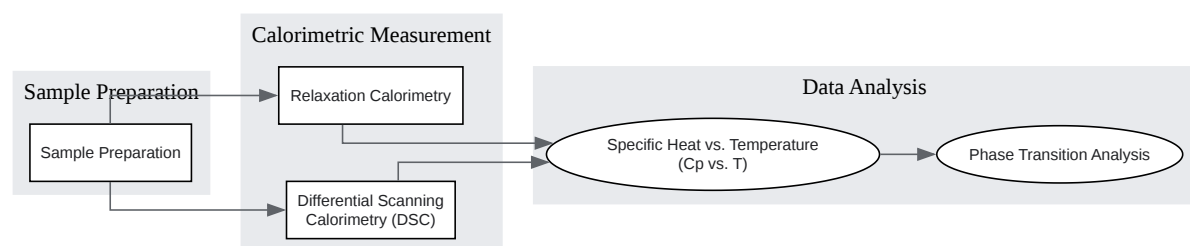
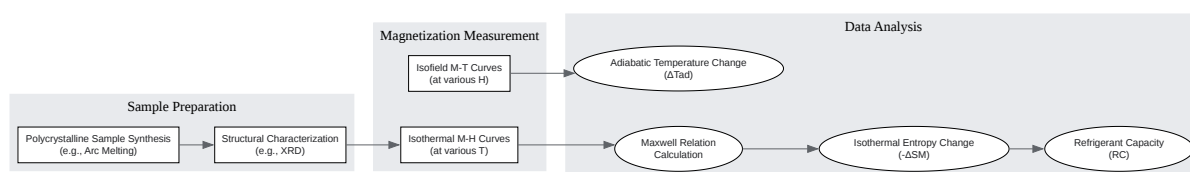
Methodology:

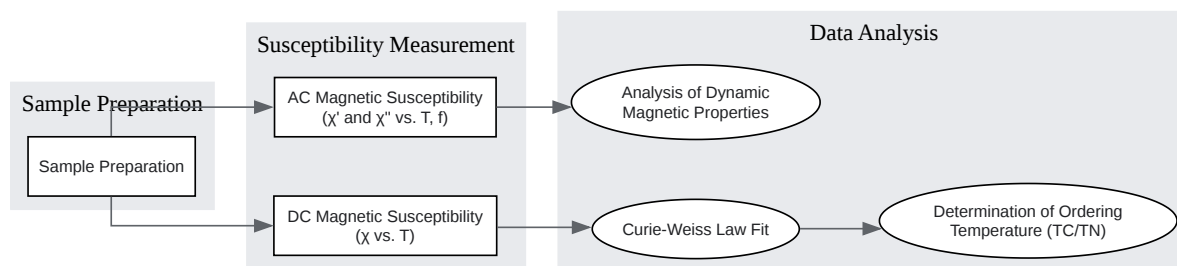
- **SQUID Magnetometer:** A Superconducting Quantum Interference Device (SQUID) magnetometer is a highly sensitive instrument used to measure the magnetic moment of a sample as a function of temperature and applied magnetic field.
- **Vibrating Sample Magnetometer (VSM):** A VSM measures the magnetic moment of a sample by vibrating it in a uniform magnetic field and detecting the induced voltage in a set of pickup coils.

- **AC Susceptibility:** This technique involves applying a small, oscillating magnetic field and measuring the in-phase and out-of-phase components of the induced magnetization to probe the dynamic magnetic properties.

Visualizations

The following diagrams illustrate the experimental workflows for characterizing the properties of GdNi₃ and similar materials.





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